

Application Notes and Protocols: Preparing Dhfr-IN-11 Stock Solutions in DMSO

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Compound of Interest

Compound Name: Dhfr-IN-11

Cat. No.: B12377035

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Abstract

These application notes provide a detailed protocol for the preparation of stock solutions of **Dhfr-IN-11**, a known inhibitor of Dihydrofolate Reductase (DHFR), particularly effective against *M. tuberculosis* DHFR.[1][2] Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results in drug development and related research fields. The following sections detail the necessary materials, a step-by-step procedure for stock solution preparation, and important safety considerations.

Introduction

Dhfr-IN-11 is a small molecule inhibitor of the enzyme Dihydrofolate Reductase (DHFR). DHFR plays a critical role in the synthesis of DNA, and its inhibition can halt cell proliferation.[3][4] Specifically, **Dhfr-IN-11** has shown inhibitory activity against the DHFR enzyme from *M. tuberculosis* with an IC₅₀ value of 5.70 µM.[1][2] Accurate preparation of stock solutions is the first critical step in any experiment designed to investigate the biological activity of this compound. Dimethyl sulfoxide (DMSO) is a common solvent for such hydrophobic molecules, and understanding the solubility and handling of **Dhfr-IN-11** in DMSO is essential for reliable experimental outcomes.

Chemical Properties of Dhfr-IN-11

A summary of the key chemical properties of **Dhfr-IN-11** is provided in the table below for easy reference. This information is critical for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value	Reference
Molecular Weight	387.48 g/mol	[1][5]
Molecular Formula	C ₁₈ H ₁₇ N ₃ O ₃ S ₂	[1][5]
Solubility in DMSO	10 mM	[5]
Mechanism of Action	Inhibitor of <i>M. tuberculosis</i> DHFR (IC ₅₀ = 5.70 μM)	[1][2]

Experimental Protocol: Preparing a 10 mM Stock Solution of Dhfr-IN-11 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Dhfr-IN-11** in DMSO. This is a commonly used concentration for initial stock solutions, which can then be further diluted to the desired working concentrations for various assays.

Materials:

- **Dhfr-IN-11** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

- **Equilibrate Reagents:** Allow the **Dhfr-IN-11** powder and anhydrous DMSO to come to room temperature before use. This prevents condensation from forming, which could affect the concentration.
- **Calculate the Required Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **Dhfr-IN-11** using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$$

For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:

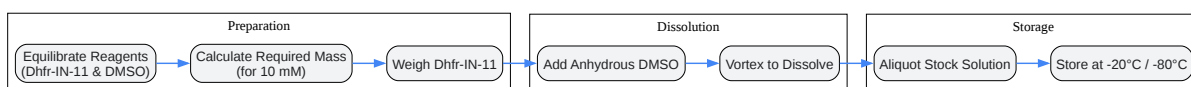
$$\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 387.48 \text{ g/mol} * 1000 \text{ mg/g} = 3.8748 \text{ mg}$$

- **Weigh Dhfr-IN-11:** Carefully weigh out approximately 3.87 mg of **Dhfr-IN-11** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube. Record the exact weight.
 - **Add DMSO:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Dhfr-IN-11** powder to achieve a final concentration of 10 mM. To calculate the required volume of DMSO based on the actual mass weighed, use the following formula:
- $$\text{Volume (mL)} = (\text{Mass (mg)} / 387.48 \text{ g/mol}) / 0.010 \text{ mol/L} * 1000 \text{ mL/L}$$
- **Dissolve the Compound:** Tightly cap the microcentrifuge tube and vortex the solution until the **Dhfr-IN-11** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
 - **Storage:** Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Safety Precautions:

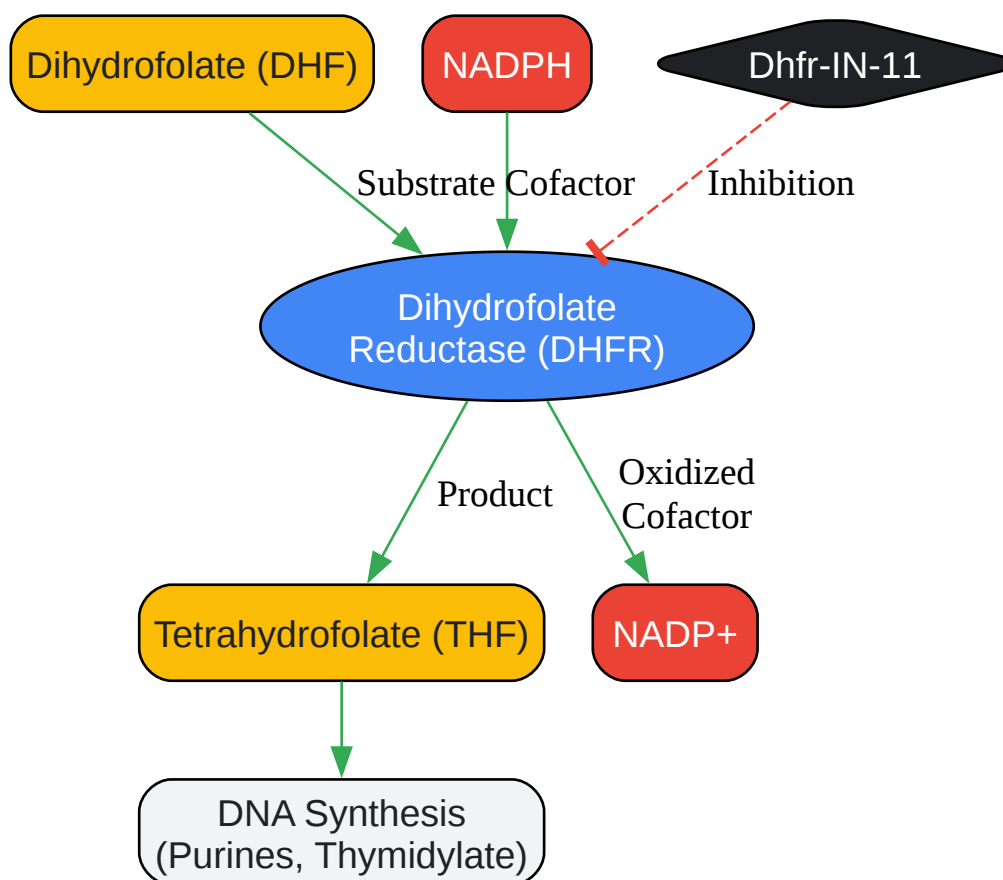
- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **Dhfr-IN-11** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **Dhfr-IN-11** and DMSO for complete safety and handling information.

Diagrams



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Caption: Workflow for preparing **Dhfr-IN-11** stock solution.



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Caption: Simplified DHFR signaling pathway and the inhibitory action of **Dhfr-IN-11**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Synthesis, Biological Activity, and Molecular Dynamics Study of Novel Series of a Trimethoprim Analogs as Multi-Targeted Compounds: Dihydrofolate Reductase (DHFR) Inhibitors and DNA-Binding Agents [mdpi.com]

- 4. DHFR Inhibitors: Reading the Past for Discovering Novel Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. DHFR-IN-11 - Immunomart [immunomart.com]
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